

Diarylanilide Yellow X-ray crystal structure analysis

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Compound Focus: Diarylanilide Yellow

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Molecular and Crystal Structure Analysis

The Diarylanilide (Diarylide) Yellow pigments are disazoacetoacetanilides that exist in the **bisketohydrazone tautomeric form** in both solution and the solid state [1] [2]. The molecular and crystal structures of several of these pigments have been resolved via X-ray crystallography.

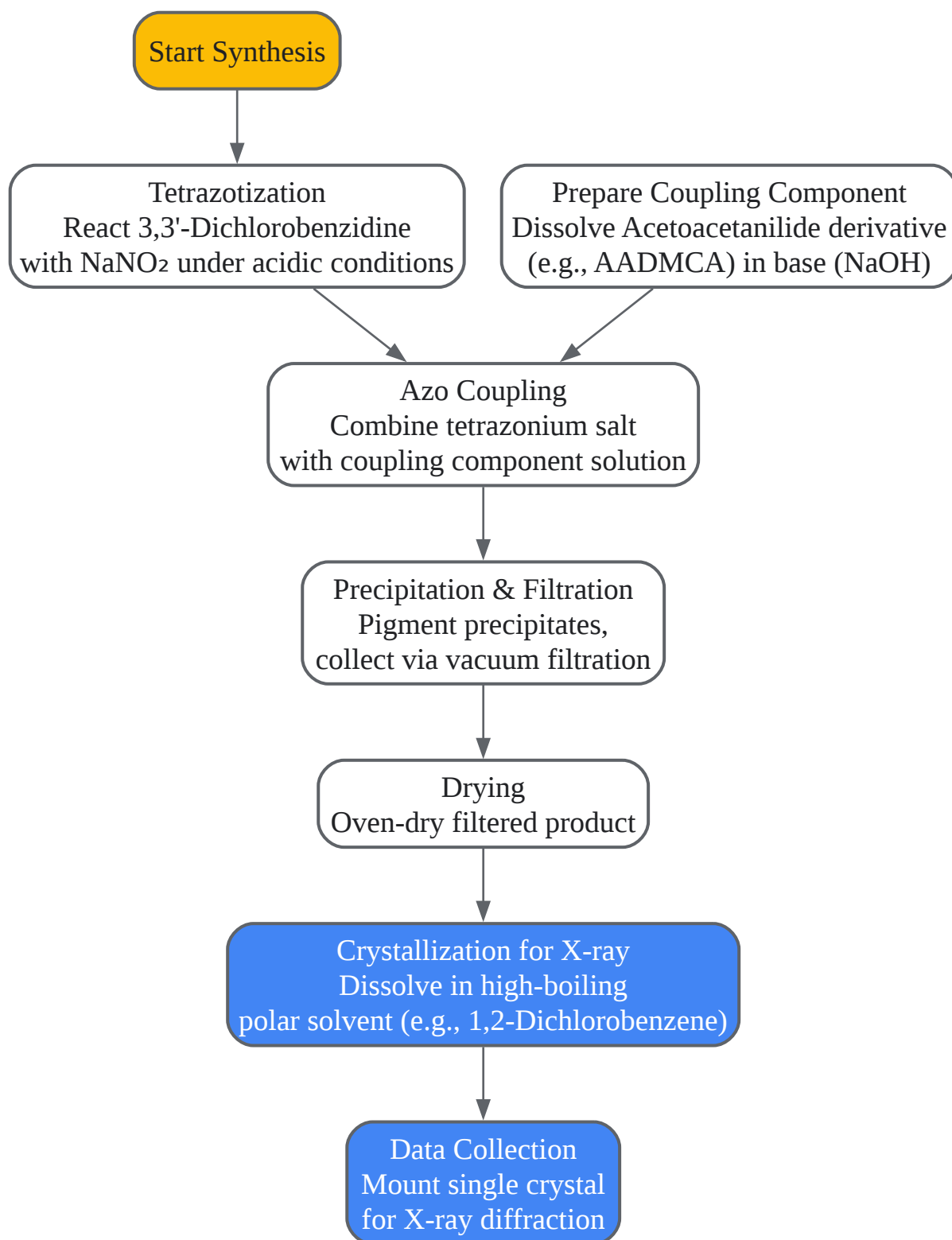
The table below summarizes the key crystallographic data for several **Diarylanilide Yellow** pigments, highlighting the distinctive features of PY83:

| Pigment | Crystal System | Space Group | Molecular Symmetry | Molecular Planarity | Intermolecular Hydrogen Bonding |
|--------------------------|----------------|------------------------|-----------------------------|----------------------------|---------------------------------|
| Pigment Yellow 83 (PY83) | Monoclinic [1] | P2 ₁ /c [1] | C _i symmetry [1] | More nearly planar [1] [2] | None [1] |
| Pigment Yellow 12 (PY12) | - | - | - | Nearly planar [3] | - |
| Pigments Y13, Y14, Y63 | - | - | - | Non-planar [2] | - |

The superior performance of PY83—including its strong, reddish-yellow color, high solvent resistance, and excellent lightfastness—is directly linked to its distinct crystal structure [2]. Its more planar molecular geometry and the resulting **simple inclined stacks** in its crystal packing contribute to its enhanced stability and color properties compared to other pigments in its class [1] [2].

Experimental Protocol for Synthesis and Crystallization

The following workflow outlines the typical process for synthesizing and preparing **Diarylanilide Yellow** pigments like PY83 for crystal structure analysis:



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*Synthesis and crystallization workflow for **Diarylanilide Yellow** pigments [4] [2].*

For Pigment Yellow 83, obtaining single crystals suitable for X-ray analysis is challenging due to its low solubility. The standard method involves dissolving the crude pigment in a high-boiling, polar solvent like **1,2-dichlorobenzene** and heating it to reflux for several hours. The solution is then slowly cooled, allowing thin, plate-like crystals to form [2].

Technical Performance and Structural Relationships

The crystal structure of PY83 provides a direct explanation for its technical superiority:

- **Planarity and Packing:** The more planar molecular conformation of PY83 allows for a **simple inclined stack** packing arrangement. This efficient packing contributes to greater stability against solvents and light [1] [2].
- **Lack of Intermolecular Hydrogen Bonding:** Unlike some other pigments, the crystal structure of PY83 shows **no intermolecular hydrogen bonding**. The intramolecular hydrogen bonds that stabilize the bisketohydrazone form are satisfied within the molecule itself, which influences the energy and stability of the crystal lattice [1].
- **Inability to Form Solid Solutions:** The unique crystal packing of PY83 differs significantly from other **Diarylanilide Yellow**s like Y12, Y13, Y14, and Y63. This difference is consistent with its inability to form solid solutions with them, underscoring its distinct crystalline nature [1].

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